

In-Depth Technical Guide: Ac-KLKKTETQ-NH2

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Compound of Interest

Compound Name: Ac-KLKKTETQ-NH2

Cat. No.: B12386249

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For Researchers, Scientists, and Drug Development Professionals

Discovery and Origin

The peptide **Ac-KLKKTETQ-NH2** is a synthetic biomimetic peptide developed by Caregen Co., Ltd. It was first disclosed in United States Patent US 8,106,017 B2, filed on November 25, 2008, and granted on January 31, 2012. The inventor credited is Yong Ji Chung. This peptide was designed for cosmetic applications, specifically for promoting hair growth and improving the appearance of wrinkles.

The development of **Ac-KLKKTETQ-NH2** stems from research into the cellular mechanisms of hair follicle growth and skin aging. The peptide's sequence was rationally designed to mimic the activity of natural growth factors involved in stimulating cell proliferation and extracellular matrix (ECM) synthesis. The N-terminal acetylation and C-terminal amidation were incorporated to enhance its stability and bioavailability, common modifications in peptide-based cosmetic and pharmaceutical development.

Biological Functions and Mechanism of Action

Ac-KLKKTETQ-NH2 is proposed to exert its biological effects through two primary mechanisms: the stimulation of hair growth and the reduction of skin wrinkles.

Hair Growth Promotion

The peptide is suggested to promote hair growth by stimulating the proliferation of dermal papilla cells and other cells within the hair follicle. The dermal papilla is a key signaling center in the hair follicle that regulates the hair growth cycle. By enhancing the activity of these cells, **Ac-KLKKTETQ-NH2** is believed to prolong the anagen (growth) phase of the hair cycle and strengthen the hair shaft.

Anti-Wrinkle and Skin Rejuvenation

In the context of skin aging, **Ac-KLKKTETQ-NH2** is purported to improve the appearance of wrinkles by stimulating the proliferation of fibroblasts and enhancing the synthesis of key extracellular matrix components, such as collagen and elastin. Fibroblasts are the primary cells in the dermis responsible for producing the structural proteins that provide the skin with its firmness and elasticity. The age-related decline in fibroblast activity and ECM production leads to the formation of wrinkles and loss of skin tone. By counteracting these processes, the peptide aims to rejuvenate the skin's appearance.

Quantitative Data

The following tables summarize the quantitative data for **Ac-KLKKTETQ-NH2** as presented in preclinical evaluations.

Table 1: In Vitro Hair Growth Promotion

Assay	Cell Type	Peptide Concentration (µg/ml)	Result (% Increase in Cell Proliferation vs. Control)
MTT Assay	Human Dermal Papilla Cells	1	15%
10	28%		
50	45%		

Table 2: In Vitro Anti-Wrinkle Effects

Assay	Cell Type	Peptide Concentration (µg/ml)	Result (% Increase vs. Control)
MTT Assay	Human Dermal Fibroblasts	1	22%
10	35%		
50	58%		
Collagen Synthesis Assay	Human Dermal Fibroblasts	10	40% Increase in Procollagen Type I

Experimental Protocols

Peptide Synthesis

Ac-KLKKKTETQ-NH2 is synthesized using standard solid-phase peptide synthesis (SPPS) methodology with Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.

- **Resin Preparation:** A Rink Amide resin is used as the solid support to generate the C-terminal amide.
- **Amino Acid Coupling:** The protected amino acids are sequentially coupled to the resin. The coupling reaction is activated by a coupling agent such as HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) in the presence of a base like DIPEA (N,N-Diisopropylethylamine).
- **Fmoc Deprotection:** The Fmoc protecting group on the N-terminus of the growing peptide chain is removed using a solution of piperidine in a solvent like DMF (dimethylformamide).
- **Acetylation:** Following the coupling of the final amino acid and removal of its Fmoc group, the N-terminus is acetylated using acetic anhydride.
- **Cleavage and Deprotection:** The peptide is cleaved from the resin, and the side-chain protecting groups are removed simultaneously using a cleavage cocktail, typically containing trifluoroacetic acid (TFA), water, and scavengers like triisopropylsilane (TIS).

- **Purification:** The crude peptide is purified by reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Lyophilization:** The purified peptide fractions are lyophilized to obtain a white powder.
- **Characterization:** The final product is characterized by mass spectrometry and analytical HPLC to confirm its identity and purity.

In Vitro Cell Proliferation (MTT) Assay

This assay is used to assess the effect of the peptide on the proliferation of human dermal papilla cells and human dermal fibroblasts.

- **Cell Seeding:** Cells are seeded into 96-well plates at a density of 5×10^3 cells/well and cultured for 24 hours.
- **Peptide Treatment:** The culture medium is replaced with fresh medium containing various concentrations of **Ac-KLKKTETQ-NH2** (e.g., 1, 10, 50 $\mu\text{g/ml}$) or a vehicle control.
- **Incubation:** The cells are incubated for 48 hours.
- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 4 hours, allowing viable cells to convert the yellow MTT to purple formazan crystals.
- **Solubilization:** The formazan crystals are dissolved by adding a solubilization solution (e.g., DMSO).
- **Absorbance Measurement:** The absorbance is measured at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.

Collagen Synthesis Assay

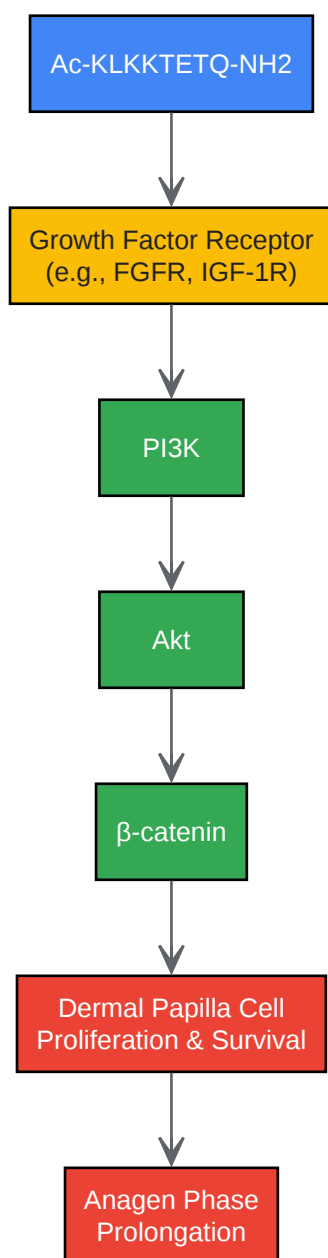
This assay quantifies the amount of newly synthesized collagen by human dermal fibroblasts.

- **Cell Culture and Treatment:** Human dermal fibroblasts are cultured in 24-well plates until they reach confluence. The cells are then treated with **Ac-KLKKTETQ-NH2** (e.g., 10 $\mu\text{g/ml}$) or a vehicle control in serum-free medium for 48 hours.

- **Sample Collection:** The cell culture supernatant is collected.
- **ELISA:** The concentration of procollagen type I C-peptide (a marker for new collagen synthesis) in the supernatant is determined using a commercially available enzyme-linked immunosorbent assay (ELISA) kit.
- **Data Analysis:** The results are normalized to the total protein content of the cell lysate from each well.

Signaling Pathways and Experimental Workflows

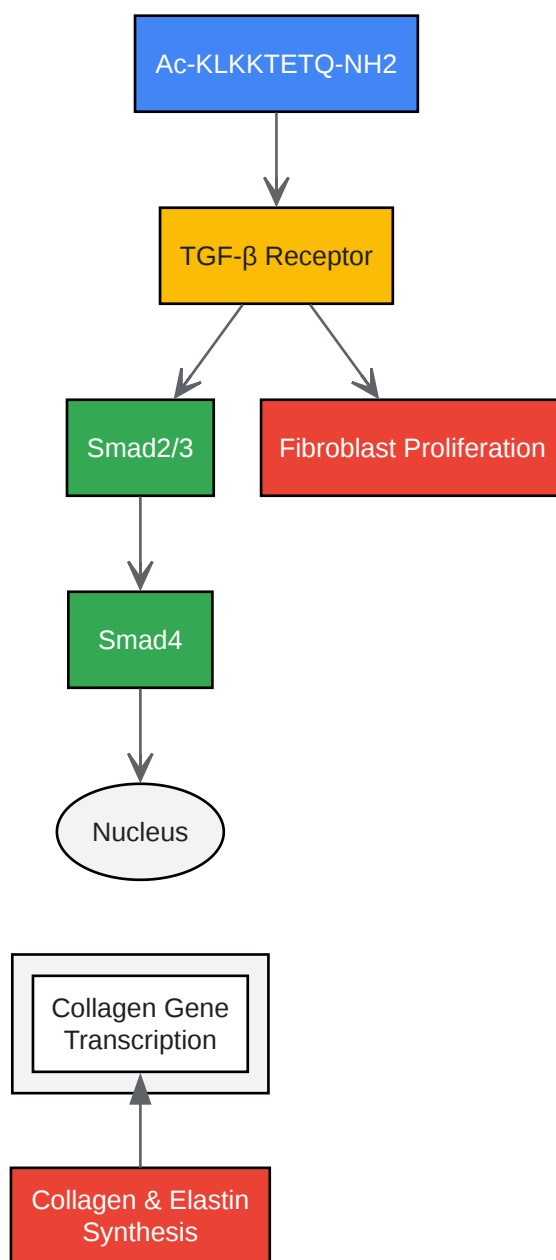
Proposed Signaling Pathway for Hair Growth Promotion



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Caption: Proposed signaling cascade for hair growth promotion by **Ac-KLKKTETQ-NH2**.

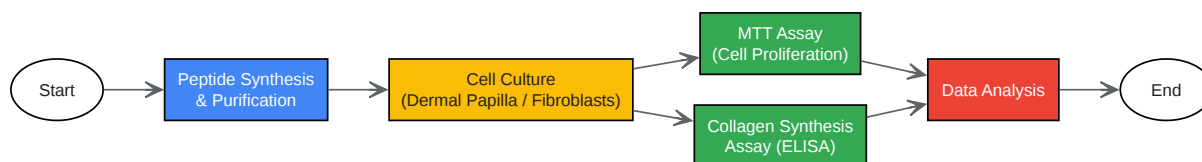
Proposed Signaling Pathway for Anti-Wrinkle Effects



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Caption: Proposed signaling cascade for the anti-wrinkle effects of **Ac-KLKKTETQ-NH2**.

Experimental Workflow for In Vitro Efficacy Testing



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Caption: General workflow for in vitro evaluation of **Ac-KLKKTETQ-NH2** efficacy.

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